

2-Ethoxy-propylamine Hydrochloride: Advanced Material Safety & Application Whitepaper

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Compound of Interest

Compound Name:	2-Ethoxy-propylamine hydrochloride
CAS No.:	1184979-76-7
Cat. No.:	B1387006

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Executive Summary

2-Ethoxy-propylamine hydrochloride (CAS: 1184979-76-7) is a highly versatile aliphatic ether amine salt, primarily utilized as a functional building block in pharmaceutical synthesis and drug discovery[1]. Unlike traditional Material Safety Data Sheets (MSDS) that merely list hazards in a vacuum, this whitepaper synthesizes physicochemical profiling with mechanistic toxicology and actionable experimental workflows. By understanding the causality behind its physical properties, researchers can optimize both safety protocols and synthetic yields.

Physicochemical Profiling & Structural Dynamics

The compound is characterized by a primary amine attached to a propyl chain, substituted with an ethoxy group at the C2 position[1].

Causality of the Physical State

The formulation of this compound as a hydrochloride (HCl) salt is a deliberate chemical design choice. Free aliphatic amines are prone to rapid oxidation, atmospheric carbon dioxide

absorption (forming carbamates), and high volatility. The HCl salt ensures thermodynamic stability, significantly increases shelf-life, and enhances aqueous solubility[2]. However, this ionic nature inherently introduces hygroscopicity, dictating strict storage requirements.

Quantitative Physicochemical Data

The following table summarizes the core computational and physical properties critical for both safety assessments and stoichiometric calculations[1][2]:

Property	Value	Structural Implication
CAS Number	1184979-76-7	Unique identifier for regulatory compliance.
Molecular Formula	C5H14ClNO (C5H13NO · HCl)	Indicates the 1:1 stoichiometry of the amine to hydrochloric acid.
Molecular Weight	139.62 g/mol	Essential for accurate molar equivalents in synthesis.
Topological Polar Surface Area (TPSA)	35.2 Å ²	Predicts moderate membrane permeability in downstream drug design.
LogP (XLogP3-AA)	-0.17	Highly hydrophilic due to the salt form and ether oxygen.
Hydrogen Bond Donors	2	Located on the primary ammonium ion (-NH3+).
Hydrogen Bond Acceptors	2	Located at the ether oxygen and amine nitrogen.

Mechanistic Toxicology & Safety Framework

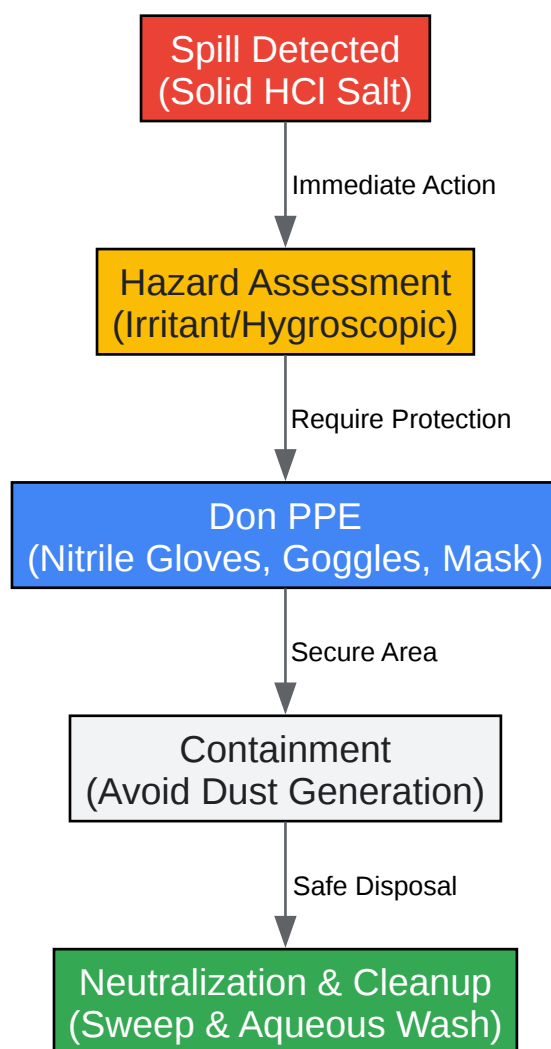
A robust safety protocol requires understanding why a chemical is hazardous, transforming compliance into an intuitive scientific practice.

Hazard Identification & Causality

- **Skin and Eye Irritation (Category 2):** The solid salt dissociates rapidly in ambient moisture or physiological fluids (such as sweat or tears), leading to localized pH drops due to the liberation of chloride ions. If buffered by biological tissues, the inherent nucleophilicity of the free amine can disrupt lipid bilayers, causing severe irritation to the ocular mucosa and epidermis.
- **Respiratory Toxicity:** Dust generation during bulk transfer poses a risk of respiratory tract irritation due to the deposition of acidic micro-particles in the alveoli.

Self-Validating Handling Protocols

- **Storage Integrity:** Must be stored under an inert atmosphere (e.g., argon or nitrogen) in a desiccator at 2-8°C^[3]. **Self-Validation Check:** Before use, visually inspect the reagent. A shift from a free-flowing powder to a clumpy, sticky, or glassy solid indicates moisture ingress and potential degradation.
- **Personal Protective Equipment (PPE):** Nitrile gloves (minimum 0.11 mm thickness to prevent chemical permeation), safety goggles with side shields, and a P95 particulate respirator when handling outside of a fume hood.



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Step-by-step safety and containment protocol for **2-ethoxy-propylamine hydrochloride** spills.

Experimental Workflows: Synthetic Application

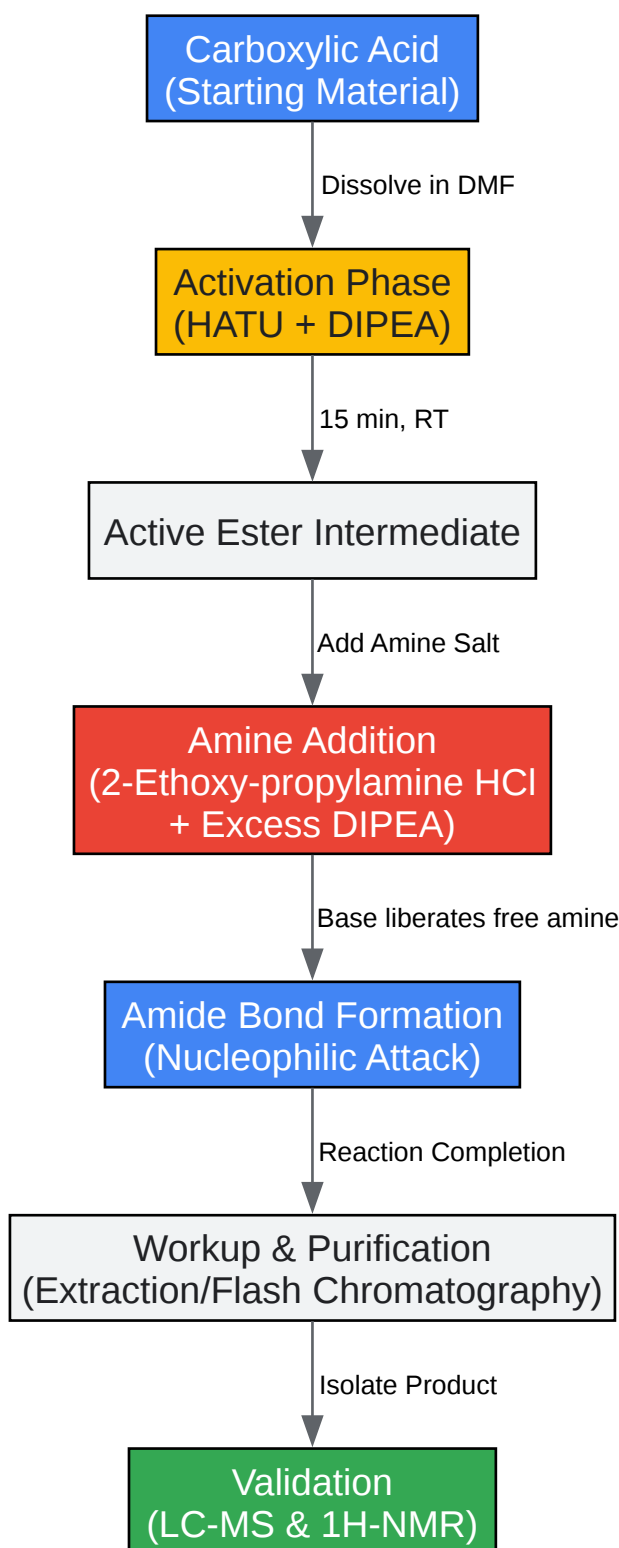
2-Ethoxy-propylamine hydrochloride is frequently used in medicinal chemistry to introduce an ether-containing aliphatic side chain, often via amide bond formation or reductive amination.

Protocol: Amide Bond Formation via HATU Coupling

Mechanistic Rationale: Because the amine is protected as an HCl salt, it is non-nucleophilic. An organic base must be added in excess to deprotonate the ammonium ion, generating the active free amine in situ before it can attack the activated ester.

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 equivalent of the target carboxylic acid in anhydrous N,N-Dimethylformamide (DMF) to achieve a 0.2 M concentration.
- Activation: Add 1.2 equivalents of HATU and 3.0 equivalents of N,N-Diisopropylethylamine (DIPEA). Stir the mixture at room temperature for 15 minutes.
 - Causality Note: The excess DIPEA is critical. Exactly 1.0 equivalent is consumed to neutralize the **2-ethoxy-propylamine hydrochloride**, while the remaining 2.0 equivalents facilitate the catalytic coupling cycle and maintain a basic environment.
- Amine Addition: Add 1.1 equivalents of **2-ethoxy-propylamine hydrochloride**[3]. Flush the flask with nitrogen gas, seal, and stir for 4-12 hours at room temperature.
- Workup (Self-Validating Purification): Quench the reaction with saturated aqueous NaHCO₃. Extract the aqueous layer with Ethyl Acetate (3x). Wash the combined organic layers with 5% aqueous LiCl (crucial for removing residual DMF) and brine.
- Analytical Validation: Dry the organic layer over anhydrous Na₂SO₄, concentrate in vacuo, and validate purity. Successful coupling is validated via LC-MS (presence of the [M+H]⁺ peak) and ¹H-NMR (confirming the disappearance of the primary amine protons and the downfield shift of the adjacent aliphatic protons).



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Workflow for amide coupling using **2-ethoxy-propylamine hydrochloride** as a building block.

References

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- Hit2Lead / ChemBridge. "(2-ethoxypropyl)amine hydrochloride | CAS# 1184979-76-7 | MFCD09997700". Retrieved March 2026. [2](#)
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- To cite this document: BenchChem. [2-Ethoxy-propylamine Hydrochloride: Advanced Material Safety & Application Whitepaper]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1387006/docs#2-ethoxy-propylamine-hydrochloride-advanced-material-safety-application-whitepaper>]

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